

Analytical Profiling of 2-(2-Furyl)azepane HCl: A Comparative IR Spectroscopy Guide

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Compound of Interest

Compound Name: 2-(2-Furyl)azepane hydrochloride

CAS No.: 1269053-71-5

Cat. No.: B3095792

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As a Senior Application Scientist, identifying and validating specialized heterocyclic building blocks requires moving beyond basic spectral matching. **2-(2-Furyl)azepane hydrochloride** (CAS 1269053-71-5) is a highly specific cyclic amine hybrid, fusing a saturated seven-membered azepane ring with an oxygen-containing aromatic furan ring.

This guide provides an objective, data-driven comparison of the infrared (IR) vibrational signatures of 2-(2-Furyl)azepane HCl against its structural alternatives. By understanding the causality behind these spectral modes, researchers can establish a self-validating analytical workflow for drug development and synthetic verification.

Structural Causality in Vibrational Modes (The "Why")

To interpret the FTIR spectrum of 2-(2-Furyl)azepane HCl, we must deconstruct the molecule into its three functional domains. Each domain dictates specific vibrational behaviors governed by dipole moments and bond force constants.

- **The Hydrochloride Salt Effect (Ammonium Cation):** In its free base form, the secondary amine of the azepane ring exhibits a distinct, medium-intensity N–H stretch around 3300 cm^{-1} . However, protonation with hydrochloric acid converts this to an ammonium cation (R_2NH_2^+). This creates a highly complex, broad absorption band spanning 3000 to 2400 cm^{-1} [1]. This broadening is caused by extensive hydrogen bonding and Fermi resonance between the N–H stretching modes and overtones of N–H bending vibrations.
- **The Furan Heterocycle:** Unlike standard phenyl rings, the furan ring is a highly polarized, electron-rich oxygen heterocycle. This polarization results in intense C=C stretching modes at $\sim 1556\text{ cm}^{-1}$ and $\sim 1491\text{ cm}^{-1}$. More critically, the ether-like C–O–C linkage produces strong, diagnostic symmetric and asymmetric stretching bands between 1140 cm^{-1} and 1040 cm^{-1} [2].
- **The Saturated Azepane Ring:** The seven-membered aliphatic ring contributes strong $\text{sp}^3\text{ C–H}$ stretching vibrations. While normally visible at $2950\text{--}2850\text{ cm}^{-1}$ [3], in the HCl salt form, these sharp peaks are often superimposed on top of the broad N–H_2^+ band, appearing as jagged "teeth" on the broader curve.

Comparative Data Analysis

To objectively evaluate the purity and identity of 2-(2-Furyl)azepane HCl, it must be benchmarked against two primary alternatives:

- **2-(2-Furyl)azepane (Free Base):** To detect incomplete salt formation.
- **2-Phenylazepane HCl:** To differentiate the furan oxygen-heterocycle from a standard carbocyclic aromatic ring.

Quantitative IR Peak Comparison

Vibrational Mode / Functional Group	2-(2-Furyl)azepane HCl (Target)	2-(2-Furyl)azepane (Free Base)	2-Phenylazepane HCl (Alternative)	Diagnostic Causality
N–H Stretch	3000–2400 cm ⁻¹ (Broad, strong)	~3300 cm ⁻¹ (Sharp, medium)	3000–2400 cm ⁻¹ (Broad, strong)	Differentiates free base from HCl salt.
Aliphatic C–H Stretch	2930, 2850 cm ⁻¹ (Superimposed)	2930, 2850 cm ⁻¹ (Distinct)	2930, 2850 cm ⁻¹ (Superimposed)	Confirms the saturated azepane backbone.
Aromatic C=C Stretch	1556, 1491 cm ⁻¹	1556, 1491 cm ⁻¹	1600, 1495, 1450 cm ⁻¹	Distinguishes furan ring from phenyl ring.
C–O–C Ether Stretch	1140, 1066, 1040 cm ⁻¹	1140, 1066, 1040 cm ⁻¹	Absent	Primary validation of the furan oxygen atom.
Out-of-Plane =C–H Bend	~728 cm ⁻¹ , ~871 cm ⁻¹	~728 cm ⁻¹ , ~871 cm ⁻¹	~760 cm ⁻¹ , ~700 cm ⁻¹	Confirms furan vs. mono-substituted benzene.

Self-Validating Experimental Protocol (ATR-FTIR)

Expertise & Experience Insight: Novice analysts often default to preparing KBr (Potassium Bromide) pellets for solid-state IR transmission. For amine hydrochlorides like 2-(2-Furyl)azepane HCl, this is a critical error. KBr is highly hygroscopic, and the absorbed water will produce a massive O–H stretch at ~3400 cm⁻¹, obscuring the N–H₂⁺ region. Furthermore, solid-state ion exchange can occur under pressure (), shifting the fingerprint frequencies.

To ensure trustworthiness and self-validation, Attenuated Total Reflectance (ATR) FTIR using a monolithic diamond crystal is the mandatory standard.

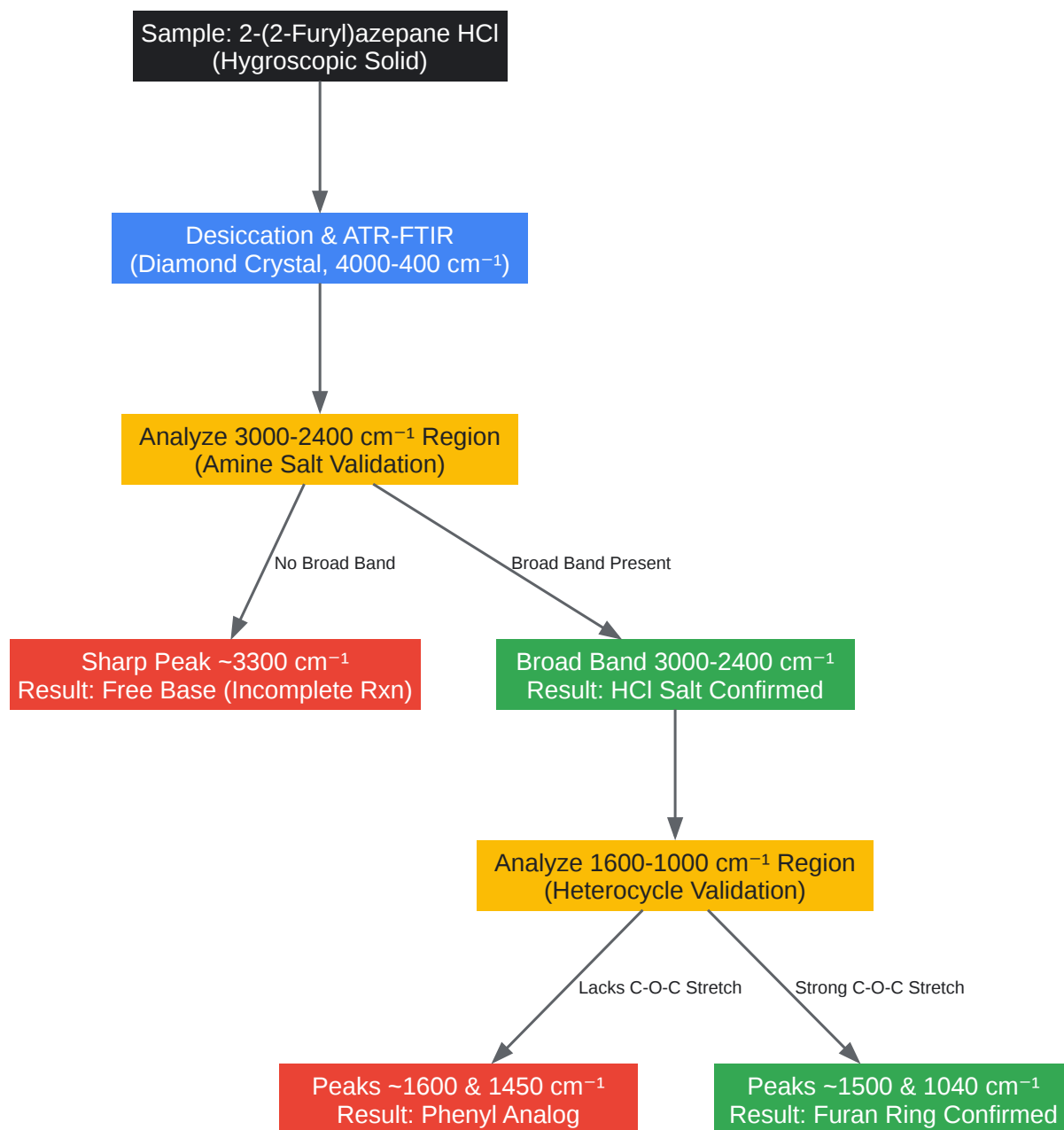
Step-by-Step Methodology

- System Initialization & Background:
 - Clean the diamond ATR crystal with LC-MS grade isopropanol and allow it to evaporate completely.
 - Collect an ambient air background spectrum (32 scans, 4 cm^{-1} resolution, 4000–400 cm^{-1} range). Self-Validation: Ensure the baseline is flat and atmospheric $\text{CO}_2/\text{H}_2\text{O}$ bands are properly subtracted.
- Sample Preparation:
 - Store 2-(2-Furyl)azepane HCl in a vacuum desiccator prior to analysis to eliminate surface moisture.
 - Transfer 2–5 mg of the solid directly onto the center of the ATR crystal. No grinding or matrix dilution is required.
- Data Acquisition:
 - Apply the ATR pressure anvil until the software indicates optimal contact (typically ~80-100 gauge units).
 - Acquire the sample spectrum using the same parameters as the background (32 scans, 4 cm^{-1} resolution).
- Orthogonal Validation Processing:
 - Apply an ATR correction algorithm to adjust for penetration depth variations at lower wavenumbers.
 - Decision Gate 1: Inspect the 3300 cm^{-1} region. If a sharp peak is present, the sample contains unreacted free base.

- Decision Gate 2: Inspect the 1140–1040 cm^{-1} region. If absent, the furan ring has been compromised or the sample is a mislabeled phenyl analog.

Diagnostic Workflow Visualization

The following logical decision tree maps the self-validating analytical workflow used to confirm the identity of 2-(2-Furyl)azepane HCl against potential synthetic errors or structural analogs.



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ATR-FTIR logical decision tree for validating 2-(2-Furyl)azepane HCl against structural analogs.

References

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- Furan - IR Spectrum and Vibrational Energy Levels Source: NIST Chemistry WebBook, SRD 69, National Institute of Standards and Technology. URL:[[Link](#)]
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